

An In-depth Technical Guide to 1,1'-Oxalyldiimidazole (ODI)

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Compound of Interest

Compound Name: 1,1'-Oxalyldiimidazole

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1,1'-Oxalyldiimidazole (ODI)**, a versatile reagent in organic synthesis. It details its chemical and physical properties, reactivity, applications, and safety protocols. This guide is intended to serve as a core reference for professionals in research and development.

Core Properties of 1,1'-Oxalyldiimidazole

1,1'-Oxalyldiimidazole, also known as Oxalic acid diimidazolide, is a highly reactive organic compound widely utilized as a coupling and activating agent. Its physical and chemical characteristics are summarized below.

Table 1: Chemical and Physical Properties

Property	Value	Citations
CAS Number	18637-83-7	[1] [2] [3]
Molecular Formula	C ₈ H ₆ N ₄ O ₂	[1] [3] [4] [5]
Molecular Weight	190.16 g/mol	[1] [3] [4] [5]
Appearance	White to off-white solid; Light yellow to brown crystalline powder	[2] [6] [7]
Melting Point	114-118 °C	[1] [3] [4] [6]
Solubility	Soluble in dichloromethane, tetrahydrofuran (THF), N,N-dimethylformamide (DMF), chloroform.	[6] [7]
	Poor solubility or insoluble in water.	[6] [7]
Purity	Commercially available in purities of >95% or 97%+.	[2] [6]
Storage Conditions	Store in a cool, dry, well-ventilated place away from moisture and heat. Handle under an inert gas atmosphere.	[6] [7] [8]

| Sensitivity | Moisture, air, and heat sensitive. Hydrolyzes readily. [\[8\]](#) |

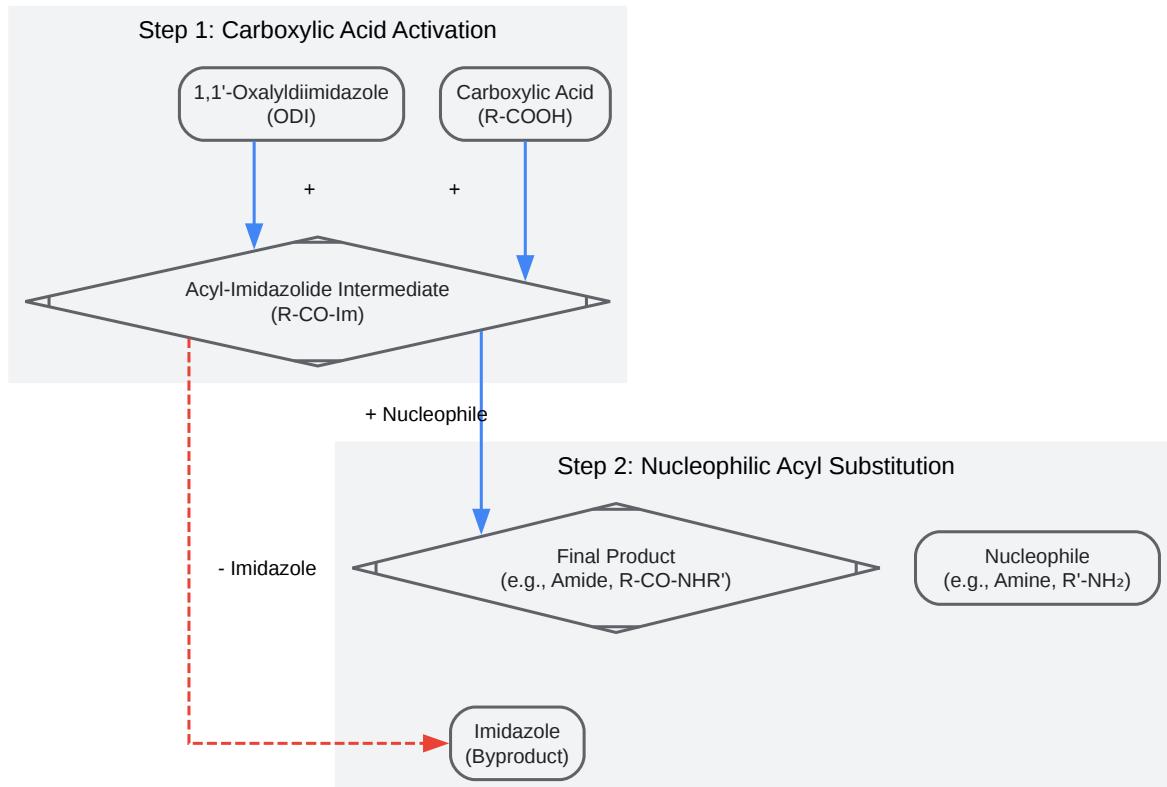
Reactivity and Synthetic Applications

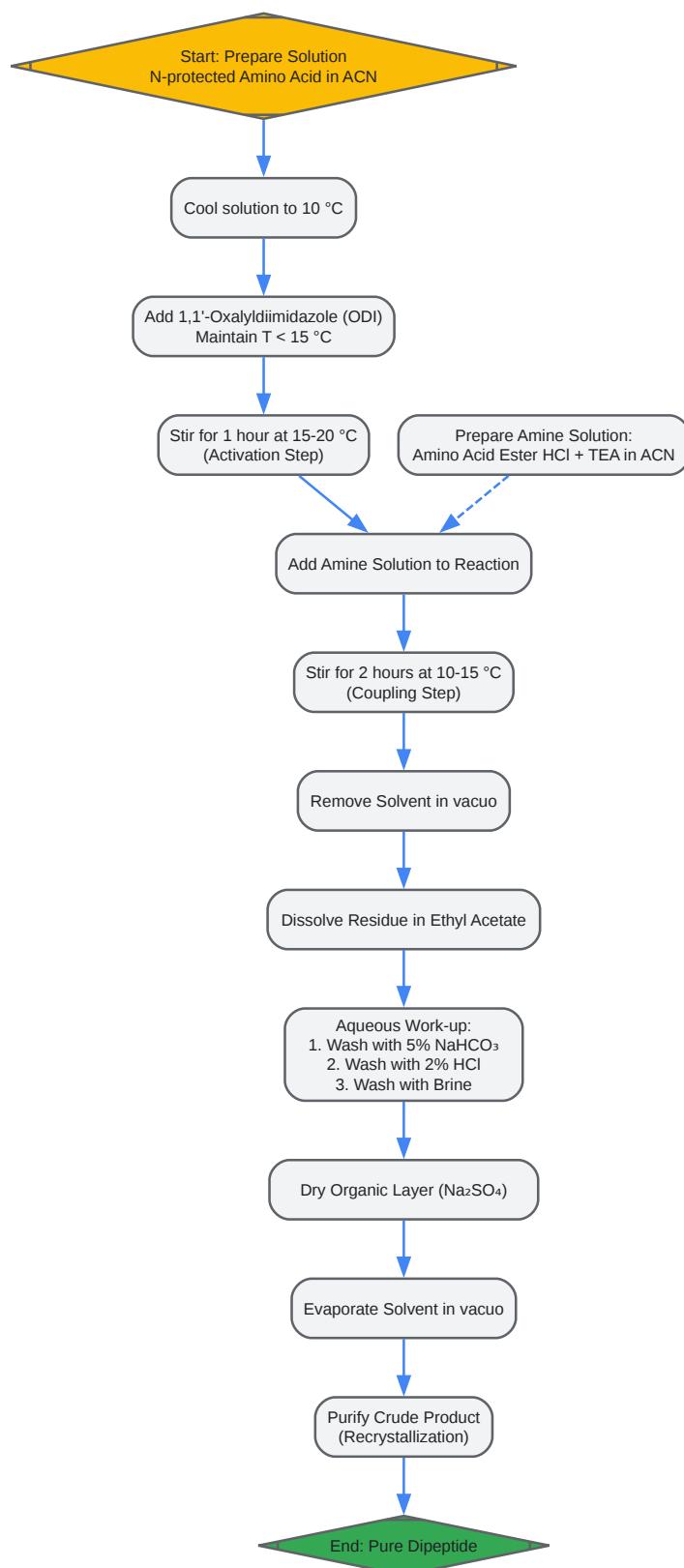
1,1'-Oxalyldiimidazole is primarily recognized as an efficient activating agent for carboxylic acids.[\[9\]](#) Its high reactivity stems from the two imidazole leaving groups, which are readily displaced by nucleophiles.

The core application of ODI is in the formation of amide bonds, making it a valuable reagent in peptide synthesis.[\[1\]](#)[\[6\]](#) It activates the carboxyl group of an N-protected amino acid, forming a

highly reactive acyl-imidazole intermediate. This intermediate subsequently reacts with the amino group of another amino acid ester to form a peptide bond under mild conditions.^[6] This process is advantageous as it often proceeds with minimal side reactions.

Beyond peptide synthesis, ODI is used for the facile conversion of carboxylic acids into a variety of derivatives, including esters and thioesters.^[2] It also serves as a reagent for general carbonylations.^[1] Additionally, ODI has found applications in the field of analytical chemistry as a chemiluminescence reagent for the detection of hydrogen peroxide.^{[9][10]}



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